

An In-Depth Technical Guide to IR-775 Chloride: Properties and Applications

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Compound of Interest

Compound Name: IR-775 chloride

CAS No.: 199444-11-6

Cat. No.: B1148869

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This guide provides a comprehensive technical overview of **IR-775 chloride**, a near-infrared (NIR) cyanine dye. Tailored for researchers, scientists, and professionals in drug development, this document delves into the core chemical structure, physicochemical and spectral properties, and key applications of this versatile fluorophore. The content is structured to offer not just data, but also insights into the practical application and scientific rationale behind its use.

Introduction to IR-775 Chloride: A Near-Infrared Workhorse

IR-775 chloride is a heptamethine cyanine dye that absorbs and emits light in the near-infrared spectrum. This spectral window (700-900 nm) is particularly advantageous for biological imaging, as it minimizes interference from autofluorescence of biological tissues and allows for deeper tissue penetration of light.[1] These characteristics have positioned **IR-775 chloride** and similar NIR dyes as valuable tools in a range of biomedical research applications, from cellular imaging to in vivo studies.[2]

Chemical Identity and Physicochemical Properties

A thorough understanding of the chemical and physical properties of **IR-775 chloride** is fundamental to its effective application.

Chemical Structure and Nomenclature

The structural backbone of **IR-775 chloride** features two indoline rings connected by a polymethine chain, a common characteristic of cyanine dyes. The extended conjugated system is responsible for its absorption and fluorescence properties in the NIR region.

Systematic IUPAC Name: 2-[2-[2-Chloro-3-[2-(1,3-dihydro-1,3,3-trimethyl-2H-indol-2-ylidene)ethylidene]-1-cyclohexen-1-yl]ethenyl]-1,3,3-trimethyl-3H-indolium chloride[3]

The chemical structure can be visualized as follows:

Caption: Chemical Structure of **IR-775 Chloride**

Physicochemical Data

A summary of the key physicochemical properties of **IR-775 chloride** is provided in the table below. This data is essential for sample preparation and for understanding the behavior of the dye in different experimental conditions.

Property	Value	Source(s)
CAS Number	199444-11-6	
Molecular Formula	C ₃₂ H ₃₆ Cl ₂ N ₂	
Molecular Weight	519.55 g/mol	
Appearance	Green to dark green solid/crystal	
Melting Point	208-215 °C	
Solubility	Soluble in organic solvents such as DMSO and DMF.	[4][5]

Spectral Properties: The Key to Application

The utility of **IR-775 chloride** as a fluorescent probe is defined by its spectral characteristics.

Spectral Property	Value	Solvent	Source(s)
Absorption Maximum (λ_{max})	~775 nm	Methanol	
Emission Maximum (λ_{em})	~775 nm	Not specified	
Molar Extinction Coefficient (ϵ)	$\geq 240,000 \text{ M}^{-1}\text{cm}^{-1}$	Methanol	
Fluorescence Quantum Yield (Φ_F)	Data not readily available; typically low for heptamethine cyanine dyes in aqueous solutions.	-	[1]

Expert Insight: The relatively low quantum yield of many heptamethine cyanine dyes in aqueous environments can be attributed to non-radiative decay pathways. However, their high molar extinction coefficients still allow for bright signals, especially when localized in specific cellular compartments or conjugated to targeting moieties. The photostability of cyanine dyes can also be a concern, as they are prone to photobleaching upon intense or prolonged light exposure.[6][7]

Applications in Research and Development

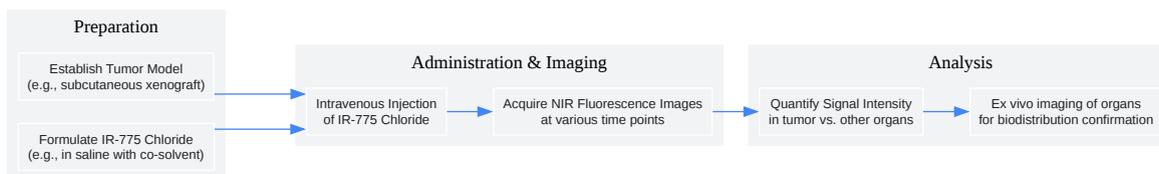
The unique spectral properties of **IR-775 chloride** make it a valuable tool in several areas of biomedical research.

In Vivo Imaging

The NIR absorption and emission profile of **IR-775 chloride** allows for deep tissue imaging with reduced background signal, making it suitable for non-invasive in vivo studies in small animal models.[2] It can be used to track the biodistribution of drug delivery systems or to visualize tumors.[4][8]

Workflow for In Vivo Tumor Imaging:

Generalized In Vivo Imaging Workflow



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Caption: Generalized In Vivo Imaging Workflow

Experimental Protocol: In Vivo Tumor Imaging (Conceptual)

- Animal Model: Establish a subcutaneous tumor model in immunocompromised mice.
- Probe Preparation: Dissolve **IR-775 chloride** in a biocompatible solvent (e.g., DMSO) and then dilute in sterile saline to the desired concentration.
- Administration: Inject the **IR-775 chloride** solution intravenously into the tumor-bearing mice.
- Imaging: At various time points post-injection, anesthetize the mice and acquire whole-body NIR fluorescence images using an in vivo imaging system equipped with appropriate excitation and emission filters.
- Analysis: Quantify the fluorescence intensity in the tumor region and other organs to assess tumor targeting and biodistribution.
- Ex Vivo Confirmation: After the final imaging session, euthanize the animals and excise the tumor and major organs for ex vivo imaging to confirm the in vivo findings.[8]

Cellular Imaging and Staining

IR-775 chloride can be used for staining cells for visualization by fluorescence microscopy. Its lipophilic nature may lead to accumulation in cellular membranes.

Experimental Protocol: General Cell Staining for Fluorescence Microscopy

- Cell Culture: Grow cells to the desired confluency on a suitable imaging substrate (e.g., glass-bottom dishes or coverslips).
- Staining Solution Preparation: Prepare a stock solution of **IR-775 chloride** in DMSO. Immediately before use, dilute the stock solution to the final working concentration in a serum-free cell culture medium or a buffered salt solution (e.g., PBS).
- Cell Staining: Remove the culture medium from the cells and wash once with PBS. Add the staining solution to the cells and incubate for a specified period (e.g., 15-30 minutes) at 37°C, protected from light.
- Washing: Remove the staining solution and wash the cells two to three times with PBS to remove unbound dye.
- Fixation (Optional): If required, fix the cells with a suitable fixative such as 4% paraformaldehyde in PBS for 10-15 minutes at room temperature.[9]
- Mounting and Imaging: Mount the coverslips onto microscope slides using an appropriate mounting medium. Image the cells using a fluorescence microscope equipped with a NIR laser or light source and a corresponding emission filter.[10]

Photodynamic Therapy (PDT)

Upon excitation with light of a specific wavelength, photosensitizers like **IR-775 chloride** can generate reactive oxygen species (ROS), which are cytotoxic and can be harnessed for therapeutic purposes, such as in photodynamic therapy (PDT) for cancer treatment.[11] The mechanism generally involves the photosensitizer absorbing a photon, leading to the formation of an excited singlet state, which can then undergo intersystem crossing to a longer-lived triplet state. This triplet state can then transfer its energy to molecular oxygen, generating highly reactive singlet oxygen (a Type II mechanism) or participate in electron transfer reactions to produce other ROS (a Type I mechanism).[5][12][13]

Mechanism of ROS Generation in PDT:

Caption: Simplified PDT Mechanism

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity and performance of **IR-775 chloride**.

- **Storage:** Store the solid compound in a cool, dark, and dry place. Solutions, especially in protic solvents, should be prepared fresh and protected from light to minimize degradation.
- **Safety:** Wear appropriate personal protective equipment (PPE), including gloves and safety glasses, when handling the compound. Avoid inhalation of dust and contact with skin and eyes.

Conclusion

IR-775 chloride is a valuable near-infrared cyanine dye with significant potential in biomedical research, particularly in the fields of in vivo imaging and as a photosensitizer. Its favorable spectral properties allow for deep tissue imaging with high signal-to-noise ratios. While further research is needed to fully characterize its quantum yield, photostability, and toxicological profile, the existing data and its successful application in various studies underscore its importance as a tool for advancing our understanding of biological processes and developing novel therapeutic strategies.

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